

Personal protective equipment for handling 4-Aminobenzene-1,3-diol hydrochloride

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Compound of Interest

Compound Name: 4-Aminobenzene-1,3-diol
hydrochloride

Cat. No.: B051422

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Essential Safety and Handling Guide for 4-Aminobenzene-1,3-diol hydrochloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Aminobenzene-1,3-diol hydrochloride**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

Name	4-Aminobenzene-1,3-diol hydrochloride
Synonyms	4-Aminoresorcinol hydrochloride, 2,4-Dihydroxyaniline hydrochloride
CAS Number	34781-86-7[1]
Molecular Formula	C6H8ClNO2[1]
Molecular Weight	161.59 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Aminobenzene-1,3-diol hydrochloride is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[2][3] Appropriate PPE is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile). Inspect gloves before use.[2]	To prevent skin contact and irritation.[2]
Eye and Face Protection	Goggles (European standard - EN 166) or ANSI-approved safety glasses.[2] A face shield may be necessary for splash hazards.	To protect eyes from dust particles and splashes, preventing serious irritation.[2]
Skin and Body Protection	Long-sleeved laboratory coat, full-length pants, and closed-toe shoes.[2]	To prevent accidental skin exposure.[2]
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood.[2]	To avoid inhalation of dust, which can cause respiratory tract irritation.[2]

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is required to ensure safe handling of **4-Aminobenzene-1,3-diol hydrochloride**.

Preparation

- Ventilation: Ensure a certified chemical fume hood is operational before beginning any work.
- PPE Inspection: Gather all necessary PPE as specified in Table 1 and inspect for any damage.

- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and operational.
- Material Handling: Use the smallest practical quantities for the experiment to minimize waste and potential exposure. Keep containers tightly closed when not in use.

Handling

- Work Area: Conduct all handling of **4-Aminobenzene-1,3-diol hydrochloride** within a certified chemical fume hood to minimize inhalation exposure.
- Avoid Dust: Handle the compound carefully to avoid the formation of dust and aerosols.
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)

Post-Handling

- Decontamination: Decontaminate the work area thoroughly after use.
- PPE Removal: Properly remove and dispose of contaminated PPE.
- Storage: Store **4-Aminobenzene-1,3-diol hydrochloride** in a dry, cool, and well-ventilated place in a tightly closed container.[\[2\]](#)

Emergency and Disposal Plans

First Aid Measures

Immediate response is critical in case of accidental exposure.

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes.[2] If skin irritation persists, seek medical attention.[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration.[2][4] Get medical attention if symptoms occur.[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[2] Get medical attention if symptoms occur.[2]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination.

Spill Response:

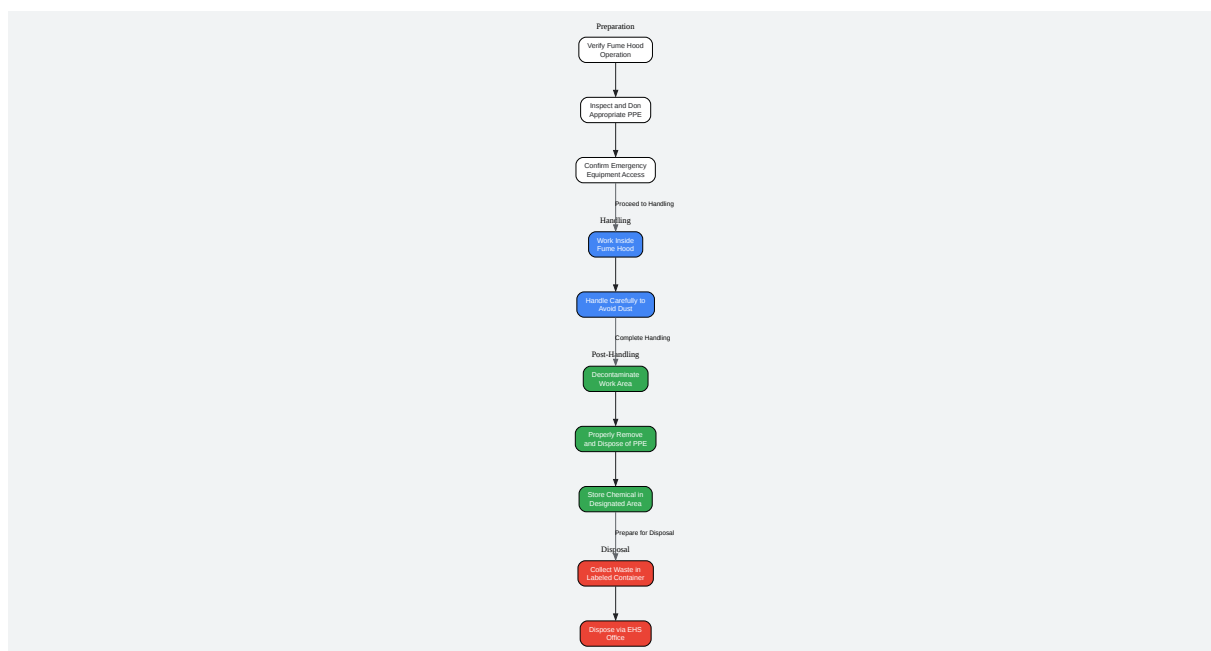
- **Evacuate:** Evacuate the area and ensure adequate ventilation.
- **Containment:** For small spills, sweep up the material and shovel it into a suitable, labeled container for disposal.[2] Avoid generating dust.
- **Large Spills:** For large spills, contact your institution's Environmental Health and Safety (EHS) office for assistance.

Waste Disposal:

- **Waste Collection:** Collect all waste containing **4-Aminobenzene-1,3-diol hydrochloride** in a designated, properly labeled, and sealed hazardous waste container.
- **Classification:** This waste is classified as hazardous.[2]

- Disposal: Dispose of the hazardous waste through your institution's EHS office in accordance with local, regional, and national regulations.[2] Do not dispose of it down the drain or in regular trash.

Workflow for Safe Handling of 4-Aminobenzene-1,3-diol hydrochloride



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Caption: Workflow for the safe handling of **4-Aminobenzene-1,3-diol hydrochloride**.

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